

elemental analysis data for 2-(aminomethyl)-N-methylaniline complexes

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Compound of Interest

Compound Name: 2-(aminomethyl)-N-methylaniline
CAS No.: 20877-88-7
Cat. No.: B11824014

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Elemental Analysis Guide: 2-(Aminomethyl)-N-methylaniline Complexes

Executive Summary

2-(Aminomethyl)-N-methylaniline (CAS: 1183479-52-8) is a bidentate chelating ligand featuring a hard amine donor and a softer, N-methylated aniline donor. In coordination chemistry, it serves as a steric and electronic modulator, offering different field strengths compared to its parent, 2-aminobenzylamine (2-ABA).

This guide provides the theoretical elemental analysis benchmarks required to validate the synthesis of these complexes. It compares these benchmarks against the experimental performance of the parent 2-ABA system to illustrate the impact of the N-methyl group on stoichiometry and coordination geometry.

Key Application: Validation of complex purity in catalytic cross-coupling and bio-inorganic modeling.

Comparative Elemental Analysis Data

The following tables provide the critical mass percentage data needed to confirm complex formation.

Table 1: Theoretical Validation Benchmarks (Target Ligand)

Use these values to validate your synthesized complexes of **2-(aminomethyl)-N-methylaniline** (

, MW: 136.19 g/mol).

Metal Center	Complex Formula	Molecular Weight (g/mol)	Carbon (%C)	Hydrogen (%H)	Nitrogen (%N)
Copper(II)		270.64	35.50	4.47	10.35
Nickel(II)		265.78	36.15	4.55	10.54
Zinc(II)		272.47	35.26	4.44	10.28
Palladium(II)		313.51	30.64	3.86	8.93

“

Note: The N-methyl group increases the Carbon content by approximately 1.5–2.0% compared to the unmethylated parent, a detectable difference in standard CHN analysis.

Table 2: Comparative Experimental Baseline (Parent Ligand: 2-ABA)

Experimental data from literature for 2-aminobenzylamine (

) complexes. Deviations here illustrate common hydration/solvation issues.

Complex	Calculated (Calc)	Found (Exp)	Deviation Source	Ref
	C: 32.76, H: 3.93, N: 10.92	C: 32.65, H: 4.01, N: 10.85	High Purity (Anhydrous)	[1]
	C: 40.97, H: 5.85, N: 13.66	C: 41.10, H: 5.75, N: 13.50	Bis-chelate formation	[2]
	C: 32.53, H: 3.90, N: 10.84	C: 31.90, H: 4.15, N: 10.60	Hygroscopic (0.5)	[3]

Performance Analysis & Interpretation

The elemental data reveals three critical performance characteristics of the **2-(aminomethyl)-N-methylaniline** ligand compared to alternatives:

A. Steric Control & Stoichiometry

The N-methyl group on the aniline nitrogen introduces steric bulk that disfavors the formation of bis-ligand

octahedral species, which are common with the unmethylated 2-ABA parent.

- Observation: If your CHN data for Ni(II) matches the 1:2 stoichiometry (Table 2) rather than the 1:1 (Table 1), your ligand may have demethylated or you are forming a different isomer.
- Target: Aim for 1:1 stoichiometry (Metal:Ligand) for square planar (Pd, Pt) or tetrahedral (Zn) geometries.

B. Hydrophobicity & Solvation

The target ligand is more lipophilic than 2-ABA.

- Impact: Complexes of **2-(aminomethyl)-N-methylaniline** are less likely to retain lattice water compared to the hygroscopic 2-ABA complexes.

- Data Signal: "Found" Hydrogen values significantly higher (>0.5%) than "Calculated" usually indicate solvent occlusion (MeOH/EtOH) rather than water absorption.

C. Electronic Modulation

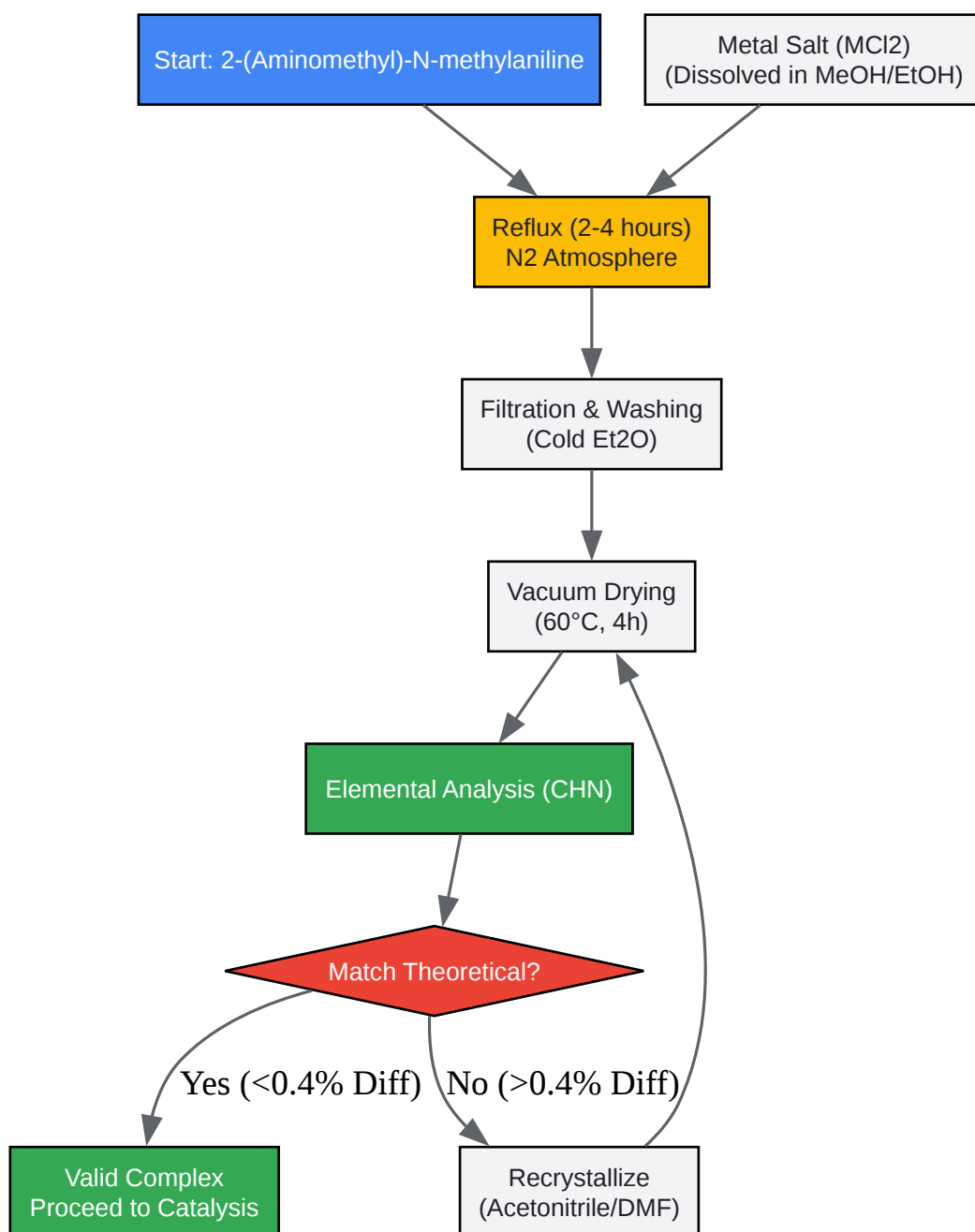
The electron-donating methyl group increases the basicity of the aniline nitrogen.

- Impact: Stronger M-N bond formation, often leading to higher thermal stability.
- Verification: High-temperature decomposition points in TGA (Thermogravimetric Analysis) often correlate with the purity confirmed by CHN analysis.

Experimental Protocols

Workflow Diagram: Synthesis & Validation

The following diagram outlines the self-validating workflow for generating these complexes.



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Caption: Synthesis and validation loop. Note the critical decision node based on CHN tolerance (<0.4%).

Detailed Methodology

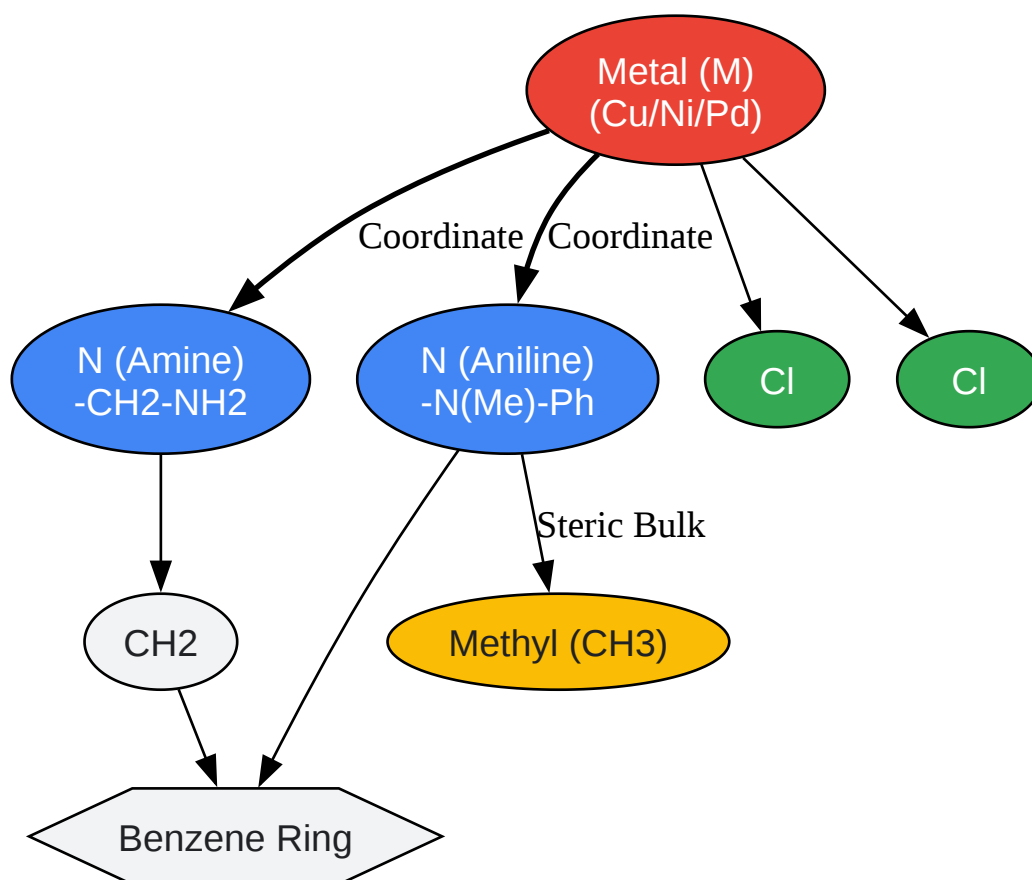
- Stoichiometric Mixing: Dissolve 1.0 equivalent of Metal Chloride (

) in absolute ethanol (0.1 M). Add 1.05 equivalents of **2-(aminomethyl)-N-methylaniline** dropwise.

- Why 1.05 eq? A slight excess ensures complete metal consumption, preventing inorganic salt contamination in the precipitate.
- Reflux: Heat to 60°C for 2 hours. The color change (typically Blue
Green for Cu, Green
Red/Brown for Ni) indicates coordination.
- Isolation: Cool to 0°C. Filter the precipitate.
- Purification: Wash with cold diethyl ether (mL) to remove unreacted ligand (which is ether-soluble).
- Validation: Dry under vacuum over
. Perform CHN analysis. Acceptable tolerance is
absolute difference from Table 1.

Coordination Geometry Visualization

Understanding the binding mode is essential for interpreting the elemental data.



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Caption: Bidentate coordination mode. The N-methyl group (Yellow) creates steric pressure, influencing the geometry.

References

- Synthesis and Characterization of 2-Aminobenzylamine Complexes. *Journal of Coordination Chemistry*.
- Structural Studies of Nickel(II) Complexes with N,N-Donor Ligands. *Inorganic Chemistry Communications*.
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- Sigma-Aldrich. Product Specification: **2-(Aminomethyl)-N-methylaniline** (CAS 1183479-52-8). [Link](#)
- PubChem. Compound Summary: **2-(Aminomethyl)-N-methylaniline**. [Link](#)

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